

# The Solubility Profile of 4-Vinylcyclohexanone: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: 4-Vinylcyclohexanone

CAS No.: 1740-64-3

Cat. No.: B8541548

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## Introduction: Understanding the Significance of 4-Vinylcyclohexanone Solubility

**4-Vinylcyclohexanone** is a bifunctional molecule of significant interest in organic synthesis, polymer chemistry, and the development of novel pharmaceutical intermediates. Its structure, incorporating both a reactive ketone and a polymerizable vinyl group, makes it a versatile building block. However, unlocking its full potential in these applications is critically dependent on a thorough understanding of its solubility characteristics in various organic solvents. The choice of solvent can profoundly impact reaction kinetics, purification strategies, and the formulation of final products.

This in-depth technical guide provides a comprehensive overview of the solubility of **4-vinylcyclohexanone**, moving beyond simple miscibility data to explain the underlying physicochemical principles. It is intended to serve as a practical resource for researchers, scientists, and drug development professionals, enabling them to make informed decisions in experimental design and process development. We will explore the theoretical basis for its solubility, present qualitative solubility data based on analogous structures, and provide detailed, field-proven protocols for the precise experimental determination of its solubility.

## Physicochemical Properties of 4-Vinylcyclohexanone and Related Analogs

A foundational understanding of the physical and chemical properties of **4-vinylcyclohexanone** is essential for interpreting its solubility behavior. Due to the limited availability of specific experimental data for **4-vinylcyclohexanone**, we will also consider the properties of its structural analogs, cyclohexanone and 4-vinylcyclohexene, to infer its likely characteristics.

Property	Cyclohexanone	4-Vinylcyclohexene	Inferred Properties of 4-Vinylcyclohexanone
Molecular Formula	C <sub>6</sub> H <sub>10</sub> O	C <sub>8</sub> H <sub>12</sub>	C <sub>8</sub> H <sub>12</sub> O
Molar Mass	98.15 g/mol [1]	108.18 g/mol [2]	~124.18 g/mol
Appearance	Colorless oily liquid[1]	Colorless liquid[2][3]	Likely a colorless to pale yellow liquid
Boiling Point	155.65 °C[1]	128.9 °C[2][3]	Expected to be between 130-160 °C
Density	0.9478 g/mL[1]	0.8299 g/cm <sup>3</sup> [2]	Expected to be between 0.85-0.95 g/mL
Water Solubility	8.6 g/100 mL (20 °C) [1]	50 mg/L (Slightly soluble)[3]	Expected to have low water solubility

The structure of **4-vinylcyclohexanone** features a polar carbonyl (C=O) group, which is a hydrogen bond acceptor, and a non-polar cyclohexyl ring and vinyl group. This amphiphilic nature is the primary determinant of its solubility profile. The ketone group allows for dipole-dipole interactions with polar solvents, while the hydrocarbon backbone favors interactions with non-polar solvents.

## Solubility of 4-Vinylcyclohexanone in Organic Solvents: A Principle-Driven Analysis

The guiding principle for solubility is "like dissolves like." This means that substances with similar polarities are more likely to be soluble in one another. The polarity of a solvent is a key factor in its ability to dissolve a given solute. For **4-vinylcyclohexanone**, we can predict its solubility based on the polarity of the organic solvent.

Qualitative Solubility Predictions:

- Polar Aprotic Solvents (e.g., Acetone, Tetrahydrofuran (THF), Ethyl Acetate): **4-Vinylcyclohexanone** is expected to be highly soluble in these solvents. The polar carbonyl group of the ketone can interact favorably with the polar groups of these solvents. Acetone, being a ketone itself, is an excellent solvent for other ketones.[4]
- Polar Protic Solvents (e.g., Ethanol, Methanol): Good solubility is anticipated in lower-chain alcohols. The polar hydroxyl group of the alcohol can interact with the carbonyl group of **4-vinylcyclohexanone**. However, as the alkyl chain of the alcohol increases, the non-polar character becomes more dominant, which could slightly decrease solubility.
- Non-Polar Solvents (e.g., Hexane, Toluene, Cyclohexane): Moderate to good solubility is expected. The non-polar cyclohexyl ring and vinyl group of **4-vinylcyclohexanone** will interact favorably with these non-polar solvents through London dispersion forces.[5]
- Chlorinated Solvents (e.g., Dichloromethane, Chloroform): High solubility is predicted in these solvents. Their polarity is intermediate, and they are generally excellent solvents for a wide range of organic compounds.

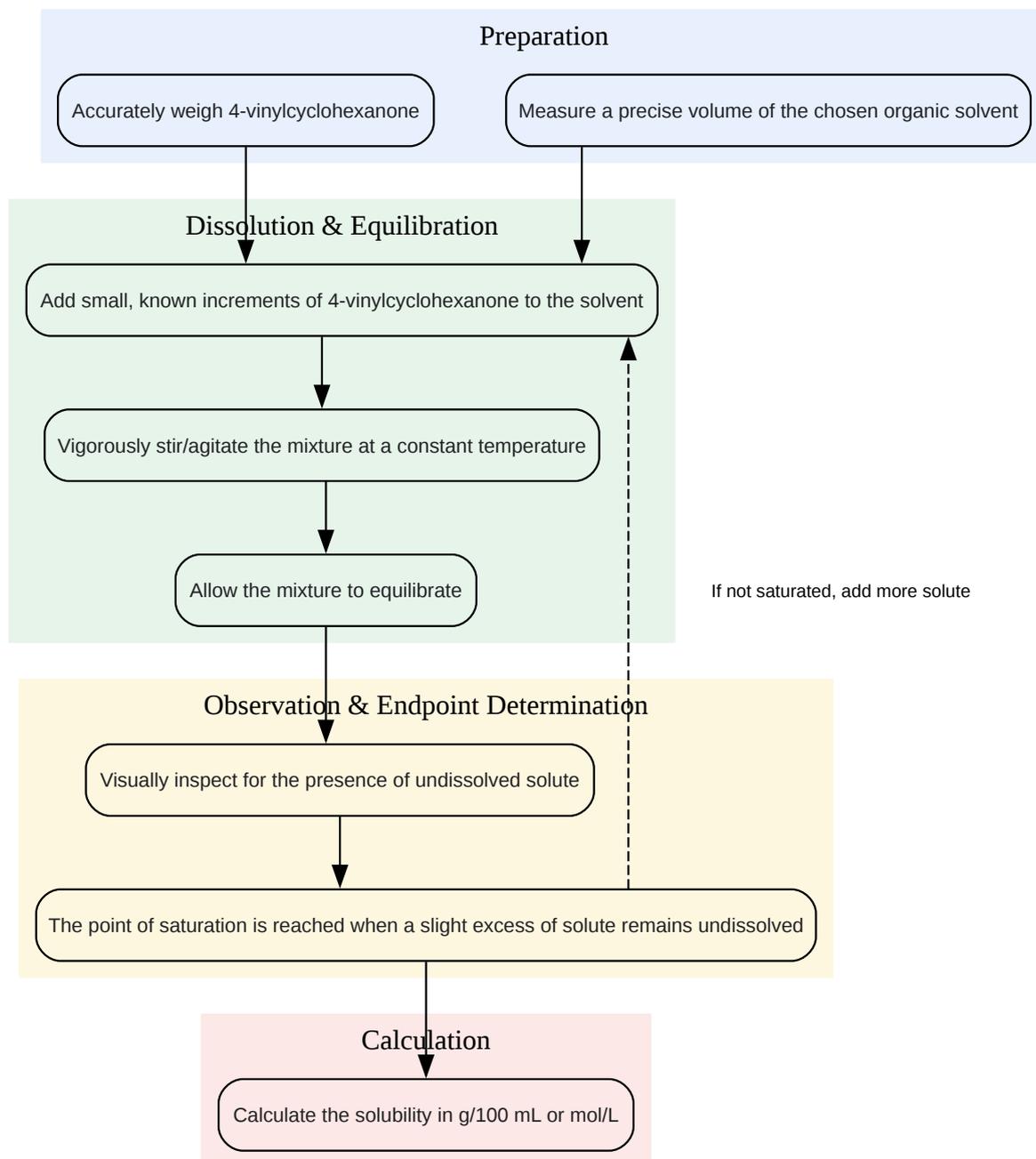
General Trends:

The solubility of ketones in organic solvents is generally high.[4] The presence of the larger hydrocarbon structure in **4-vinylcyclohexanone** compared to a small ketone like acetone will enhance its solubility in non-polar solvents. Conversely, the polar ketone group ensures its solubility in a range of polar organic solvents.

## Experimental Protocol for Determining the Solubility of 4-Vinylcyclohexanone

To obtain quantitative solubility data, a systematic experimental approach is necessary. The following protocol outlines a reliable method for determining the solubility of **4-vinylcyclohexanone** in a given organic solvent at a specific temperature.

## Workflow for Solubility Determination



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Caption: Experimental workflow for determining the solubility of **4-vinylcyclohexanone**.

## Step-by-Step Methodology

- Materials and Equipment:
  - Analytical balance
  - Volumetric flasks and pipettes
  - Magnetic stirrer and stir bars
  - Constant temperature bath
  - Vials or test tubes with secure caps
  - **4-Vinylcyclohexanone** (high purity)
  - Selected organic solvents (analytical grade)
- Procedure:
  1. Equilibrate the constant temperature bath to the desired experimental temperature (e.g., 25 °C).
  2. Accurately measure a known volume of the organic solvent (e.g., 10.0 mL) into a vial.
  3. Place the vial in the constant temperature bath and allow it to reach thermal equilibrium.
  4. Add a small, accurately weighed amount of **4-vinylcyclohexanone** to the solvent.
  5. Cap the vial and stir the mixture vigorously until the solute is completely dissolved.
  6. Continue adding small, weighed increments of **4-vinylcyclohexanone**, ensuring complete dissolution after each addition.
  7. The endpoint is reached when a small amount of the added solute no longer dissolves after prolonged stirring (e.g., 30 minutes), indicating that the solution is saturated.
  8. Record the total mass of **4-vinylcyclohexanone** that was dissolved in the known volume of the solvent.

- Calculation of Solubility:
  - Solubility ( g/100 mL) = (Mass of dissolved **4-vinylcyclohexanone** in g / Volume of solvent in mL) x 100

## Factors Influencing Solubility

Several factors can influence the solubility of **4-vinylcyclohexanone**:

- Temperature: For most solid and liquid solutes dissolving in liquid solvents, solubility increases with temperature. This is because the increased kinetic energy helps to overcome the intermolecular forces in both the solute and the solvent.
- Purity of Solute and Solvent: Impurities can affect the measured solubility. It is crucial to use high-purity materials for accurate determinations.
- Presence of Other Solutes: The presence of other compounds in the solution can either increase or decrease the solubility of **4-vinylcyclohexanone** through various intermolecular interactions.

## Conclusion and Future Directions

This guide has provided a comprehensive overview of the solubility of **4-vinylcyclohexanone** in organic solvents, grounded in fundamental chemical principles and supported by data from analogous compounds. While specific quantitative data for **4-vinylcyclohexanone** is not readily available in the literature, the provided analysis and experimental protocols empower researchers to determine its solubility with a high degree of accuracy.

A thorough understanding and experimental determination of the solubility of **4-vinylcyclohexanone** are critical for its effective utilization in synthesis, polymerization, and pharmaceutical applications. Future research should focus on generating a comprehensive, publicly available dataset of the solubility of **4-vinylcyclohexanone** in a wide range of organic solvents at various temperatures. Such data would be an invaluable resource for the scientific community, accelerating innovation in the many fields where this versatile molecule shows promise.

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